

# CGP-75355 proper disposal procedures

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## Compound of Interest

Compound Name: CGP-75355

CAS No.: 191594-64-6

Cat. No.: B1668537

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## Core Directive: Executive Summary

**CGP-75355** (CAS: 191594-64-6) is a potent HIV-1 Protease Inhibitor belonging to the azapeptide class (bis-L-tert-leucine derivative).[1] Unlike general laboratory reagents, this compound is a biologically active pharmaceutical ingredient (API) capable of inhibiting viral replication at nanomolar concentrations (

).[1][2]

Critical Safety Warning: Do not dispose of this compound down the drain or in general trash.[2] Release of potent antiviral agents into the environment contributes to the development of drug-resistant viral strains.[2] All disposal must ensure complete thermal destruction of the molecule.  
[2]

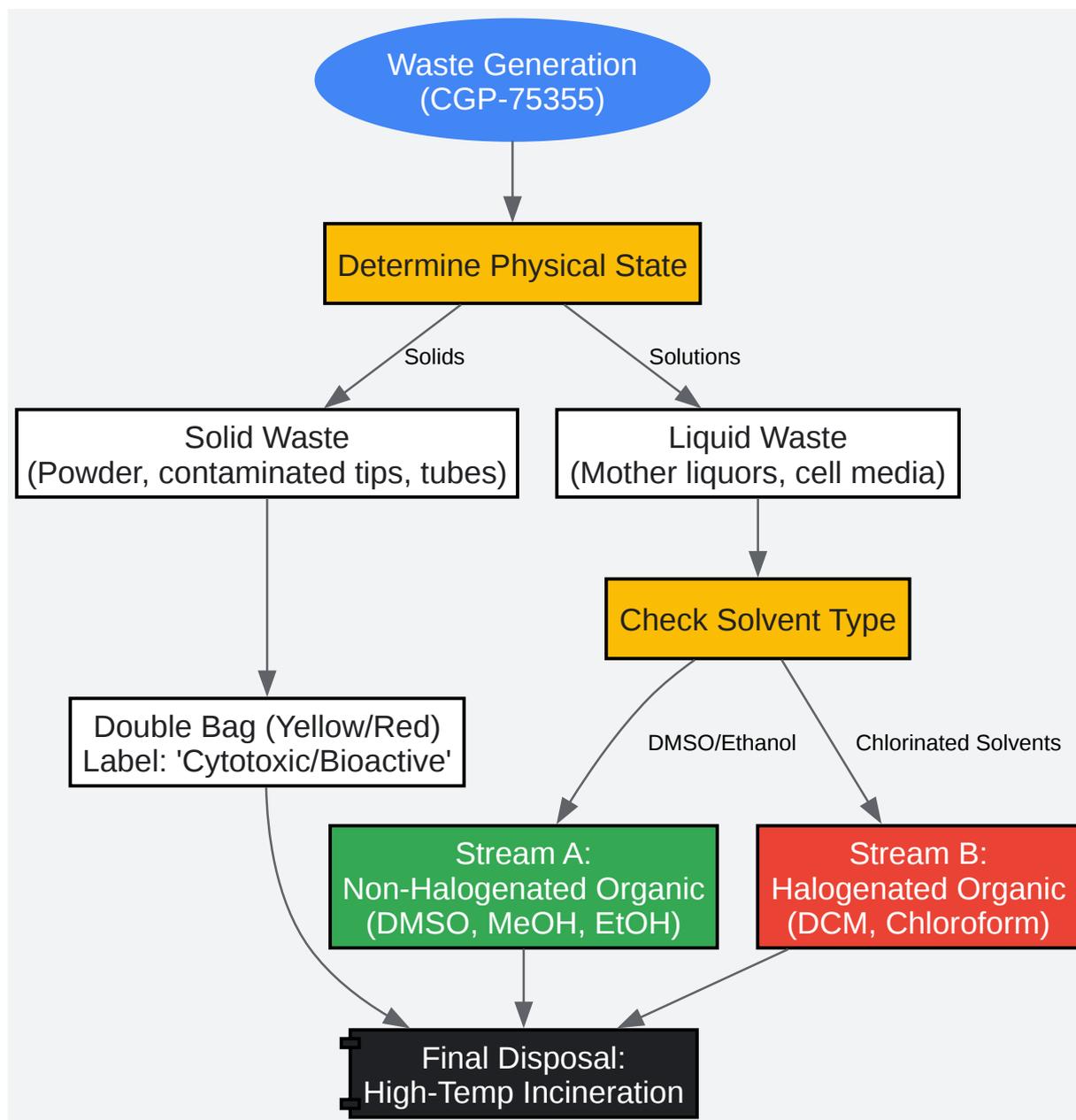
## Hazard Assessment & Technical Profile

Use this table to populate your facility's Hazardous Waste Determination form.

Parameter	Technical Specification
Compound Name	CGP-75355
Chemical Class	Azapeptide / HIV Protease Inhibitor
CAS Number	191594-64-6
Molecular Formula	
Physical State	Solid (White to Off-White Powder)
Solubility	Soluble in DMSO ( ); Insoluble in water.[1][2][3]
Bioactivity	High Potency (Nanomolar affinity).[1][2] Target: HIV-1 Protease.[1][2][3][4]
Waste Stream	Non-Halogenated Organic (unless dissolved in halogenated solvents).[1][2]
Disposal Method	High-Temperature Incineration (Combustion Chamber ).[1][2]

## Operational Workflow: The "Chain of Custody"

The following diagram outlines the decision logic for segregating **CGP-75355** waste. This workflow prevents cross-contamination of non-hazardous waste streams.[2]



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Figure 1: Decision matrix for segregating **CGP-75355** waste based on physical state and solvent carrier.[1][2]

## Detailed Disposal Protocols

## Protocol A: Solid Waste (Pure Compound & Contaminated Debris)

Applicable to: Expired powder, weigh boats, pipette tips, gloves, and dry contaminated paper.

[1][2]

- Primary Containment: Place all solid waste immediately into a clear polyethylene bag (minimum 4 mil thickness).[2] Do not use "sharps" containers for soft solids unless they pose a puncture risk.[2]
- Secondary Containment: Seal the primary bag and place it inside a designated Yellow (Chemical) or Red (Biohazard/Medical) waste bag, depending on your facility's specific color-coding for incineration streams.[1][2]
- Labeling: Affix a hazardous waste label.
  - Constituents: "Debris contaminated with **CGP-75355** (HIV Protease Inhibitor)."[1][2]
  - Hazard Checkbox: Toxic / Irritant.[2]
- Hand-off: Transfer to the facility's hazardous waste accumulation area for pickup. Do not autoclave if the waste is purely chemical; autoclaving is for biological sterilization, not chemical destruction.[2]

## Protocol B: Liquid Waste (Stock Solutions & Media)

Applicable to: DMSO stock solutions, cell culture media containing >1

M **CGP-75355**. [1][2]

- Solvent Compatibility Check:
  - **CGP-75355** is typically dissolved in DMSO (Dimethyl Sulfoxide).[1][2] DMSO is a Non-Halogenated solvent.[2]
  - Action: Pour into the "Non-Halogenated Organic Waste" carboy.[2]

- Trace Precipitation: If the compound precipitates upon contact with other waste, do not attempt to re-dissolve it.[2] The incinerator handles slurries effectively.[2]
- Rinsing: Triple-rinse empty stock vials with a small volume of Ethanol or DMSO. Add the rinsate to the liquid waste container.[2]
- Cap & Label: Ensure the carboy is capped when not in use to prevent solvent evaporation.[2]
  - Label: "Non-Halogenated Organic Solvents with Trace Bioactive Organics." [2]

## Protocol C: Spill Cleanup (Emergency Contingency)

Scenario: Powder spill on the benchtop.

- PPE: Nitrile gloves (double gloving recommended), lab coat, and safety goggles.[1][2]  
Respiratory protection (N95) is recommended if dust is visible.[1][2]
- Containment: Cover the spill with a damp paper towel (moistened with water or ethanol) to prevent dust generation.[2] Do not dry sweep.[1]
- Decontamination: Wipe the area with 70% Ethanol followed by a detergent solution.[2]
- Disposal: Place all cleanup materials into Protocol A (Solid Waste).

## Scientific Rationale (The "Why")

- Environmental Persistence: Protease inhibitors are designed to be metabolically stable (peptidomimetics).[1][2] If released into water systems, they can exert selective pressure on environmental viral reservoirs, theoretically promoting resistance.[1][2] Incineration breaks the carbon-nitrogen backbone, rendering the molecule inert.[1][2]
- Solubility Factors: **CGP-75355** is hydrophobic.[1][2] Pouring aqueous dilutions down the drain will result in the compound precipitating in the P-trap or pipes, creating a long-term contamination hazard for maintenance workers.[1][2]

## References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 516564222 (**CGP-75355**).[1][2] Retrieved from [[Link](#)][1][2]
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- American Chemical Society (ACS).Laboratory Waste Management Guide: Prudent Practices in the Laboratory.[2] Retrieved from [[Link](#)][1][2]

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